

Impact of freeze-thaw cycles on Fumarate hydratase-IN-1 activity

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Compound of Interest

Compound Name: *Fumarate hydratase-IN-1*

Cat. No.: *B1139325*

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Technical Support Center: Fumarate Hydratase-IN-1

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **Fumarate hydratase-IN-1**. The information provided addresses common issues, particularly the impact of handling and storage conditions, such as freeze-thaw cycles, on the activity of the compound.

Frequently Asked Questions (FAQs)

Q1: How should I store **Fumarate hydratase-IN-1** powder?

A1: **Fumarate hydratase-IN-1** powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[1]

Q2: What is the recommended procedure for preparing a stock solution of **Fumarate hydratase-IN-1**?

A2: To prepare a stock solution, dissolve the **Fumarate hydratase-IN-1** powder in a suitable solvent such as DMSO. For example, a 50 mg/mL solution can be prepared in DMSO, which may require sonication to fully dissolve.^[1]

Q3: How does repeated freezing and thawing affect the activity of **Fumarate hydratase-IN-1** stock solutions?

A3: Repeated freeze-thaw cycles are not recommended for **Fumarate hydratase-IN-1** stock solutions as they can lead to product inactivation.[2] It is best practice to aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles.[2] While specific quantitative data on activity loss per cycle is not available, the general consensus for small molecules in solution is that freeze-thaw cycles can compromise their stability and potency.[3]

Q4: What are the optimal storage conditions for **Fumarate hydratase-IN-1** stock solutions?

A4: Once prepared, stock solutions should be aliquoted and stored at -80°C for up to 2 years or at -20°C for up to 1 year.[1][2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no activity of Fumarate hydratase-IN-1 in my experiment.	Improper storage of the stock solution.	Ensure that the stock solution was stored at the recommended temperature (-20°C or -80°C) and that the recommended storage duration has not been exceeded. [1] [2]
Multiple freeze-thaw cycles of the stock solution.	Prepare fresh working solutions from a new, single-use aliquot of the stock solution. For future use, ensure stock solutions are aliquoted to avoid repeated freezing and thawing. [2]	
Incorrect solvent used for stock solution.	Verify that a suitable solvent, such as DMSO, was used to dissolve the compound. [1]	
Compound degradation.	If the compound has been stored for an extended period, even under recommended conditions, its activity may diminish. Consider purchasing a new vial of the inhibitor. The stability of the solid form is reported to be at least 4 years when stored at -20°C. [4]	
Precipitate observed in the stock solution after thawing.	Poor solubility or solvent evaporation.	Before use, ensure the vial is brought to room temperature and vortexed to ensure the compound is fully dissolved. If precipitation persists, brief sonication may be helpful. [1] Due to the hygroscopic nature of DMSO, moisture absorption

during handling can lead to precipitation after a freeze-thaw cycle.[3]

Experimental Protocols

Preparation and Storage of Fumarate Hydratase-IN-1 Stock Solution

- Reconstitution:
 - Allow the vial of **Fumarate hydratase-IN-1** powder to equilibrate to room temperature before opening.
 - Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration (e.g., for a 10 mM stock solution from 5 mg of powder with a molecular weight of 446.54 g/mol , add 1.1197 mL of DMSO).[1]
 - Vortex the solution to mix. If necessary, use an ultrasonic bath to ensure the compound is fully dissolved.[1]
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in low-binding microcentrifuge tubes. The volume of the aliquots should be based on the typical amount needed for an experiment to avoid partial use and re-freezing.
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[1][2]
- Using the Stock Solution:
 - When ready to use, remove a single aliquot from the freezer.
 - Allow the aliquot to thaw completely at room temperature.

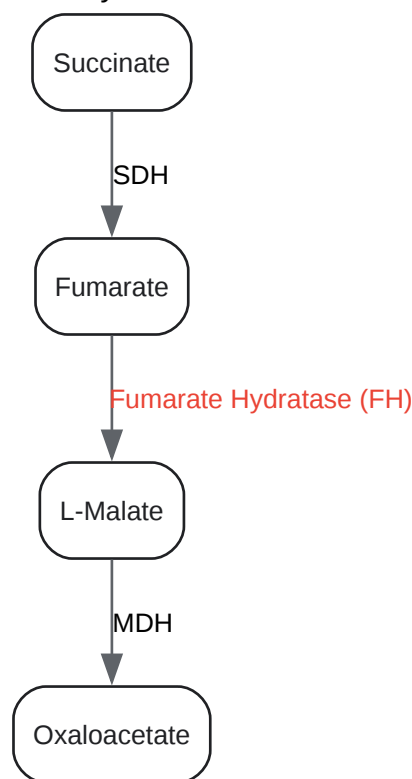
- Vortex briefly before preparing the final working dilution in your experimental buffer or media.
- Discard any unused portion of the thawed aliquot. Do not refreeze.

Signaling Pathways and Workflows

Fumarate Hydratase and the Krebs Cycle

Fumarate hydratase (FH) is a key enzyme in the Krebs (TCA) cycle, where it catalyzes the reversible hydration of fumarate to L-malate.[5][6]

Fumarate Hydratase in the Krebs Cycle



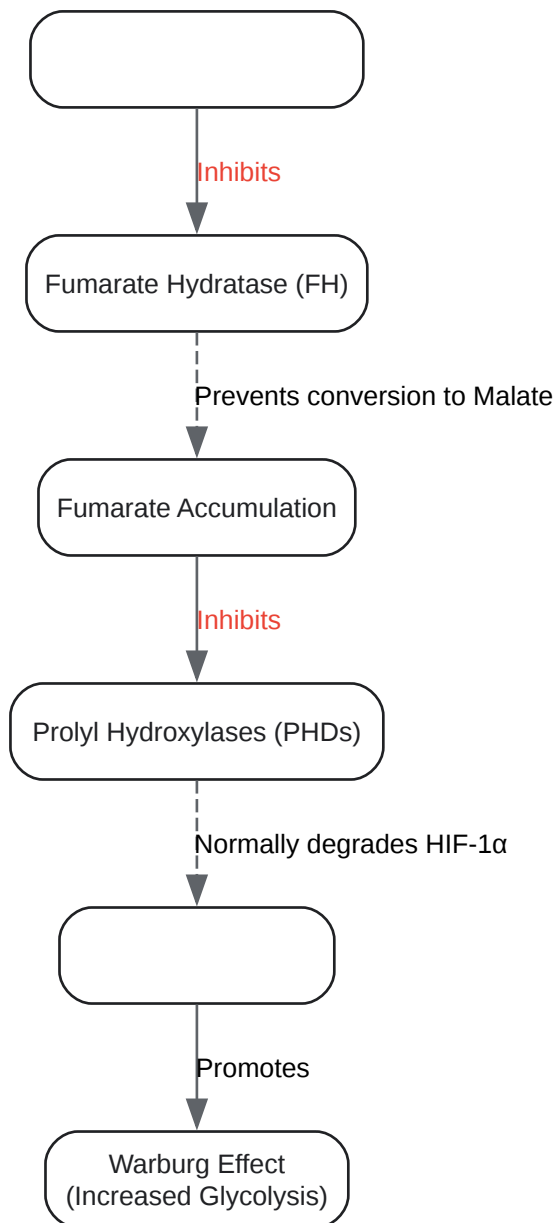
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Caption: Role of Fumarate Hydratase in the Krebs Cycle.

Impact of Fumarate Hydratase Inhibition

Inhibition of Fumarate Hydratase by **Fumarate hydratase-IN-1** leads to an accumulation of fumarate. This accumulated fumarate can inhibit prolyl hydroxylases (PHDs), which are responsible for the degradation of Hypoxia-Inducible Factor 1-alpha (HIF-1 α). The resulting stabilization and accumulation of HIF-1 α lead to a metabolic shift towards glycolysis, even in the presence of oxygen (the Warburg effect).^{[7][8]}

Consequences of Fumarate Hydratase Inhibition

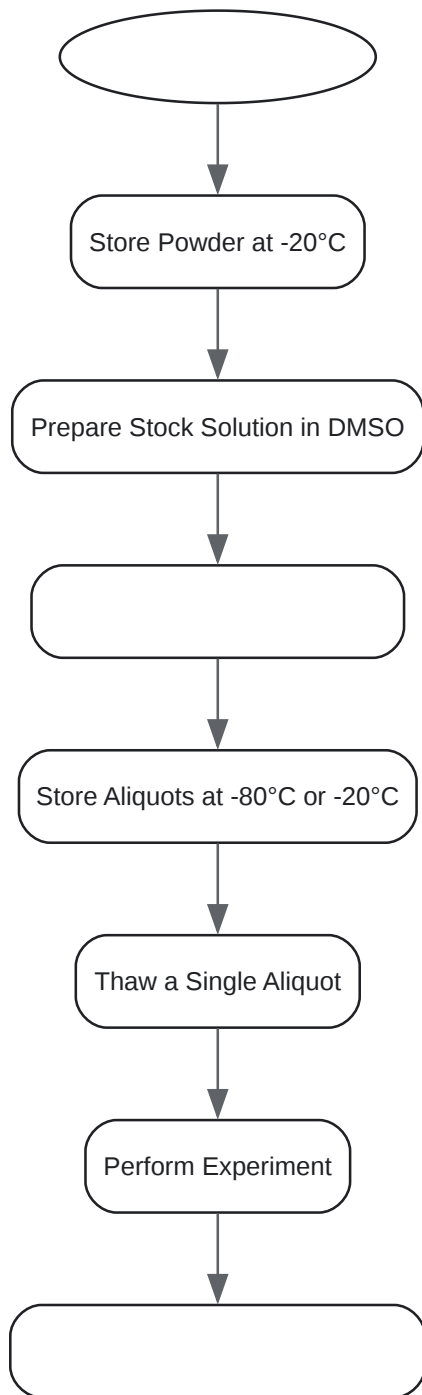
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Caption: Signaling cascade following FH inhibition.

Recommended Experimental Workflow for Handling Fumarate Hydratase-IN-1

To ensure the reliability and reproducibility of experimental results, it is crucial to follow a strict workflow for handling **Fumarate hydratase-IN-1**.

Recommended Workflow for Fumarate Hydratase-IN-1

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